

Essential Safety and Disposal Procedures for ICA-105574

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Compound of Interest

Compound Name: ICA-105574

Cat. No.: B1674253

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This document provides critical guidance on the proper disposal and safe handling of **ICA-105574** (Chemical Name: 3-Nitro-N-(4-phenoxyphenyl)benzamide; CAS No: 316146-57-3). Adherence to these procedures is essential to ensure personnel safety and environmental protection.

Hazard Identification and Safety Summary

ICA-105574 is a chemical compound that requires careful handling due to its potential health and environmental hazards. The following table summarizes the key hazard information based on the available Safety Data Sheet (SDS).[1]

Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Sensitization	GHS07	Warning	H317: May cause an allergic skin reaction. [1]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.[1]
Hazardous to the Aquatic Environment	GHS09	Warning	H400: Very toxic to aquatic life.[1]

Personal Protective Equipment (PPE)

All personnel handling **ICA-105574** must use appropriate personal protective equipment to minimize exposure risk.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber), a lab coat, and ensure skin is not exposed.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.
Hand Washing	Wash hands thoroughly after handling. ^[1]

Disposal Protocol for ICA-105574

The following step-by-step protocol outlines the required procedures for the safe disposal of **ICA-105574**. This protocol is designed to be a comprehensive guide from initial waste generation to final disposal.

Waste Identification and Segregation

- **Waste Characterization:** All waste containing **ICA-105574**, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions, must be treated as hazardous waste.
- **Segregation:** Do not mix **ICA-105574** waste with other waste streams. It should be collected in a dedicated, clearly labeled hazardous waste container.

Waste Collection and Storage

- **Container:** Use a chemically resistant, leak-proof container with a secure lid. The container must be in good condition and compatible with the waste.

- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**ICA-105574**" or "3-Nitro-N-(4-phenoxyphenyl)benzamide," and the associated hazard symbols (irritant, environmental hazard).
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. The storage area should be away from incompatible materials.

Spill Management

In the event of a spill, follow these procedures:

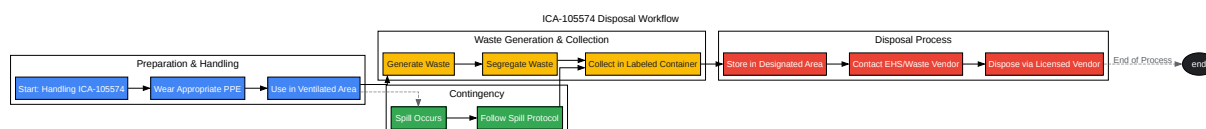
- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Increase ventilation in the area.
- **Containment:** For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- **Collection:** Carefully collect the absorbed material and any contaminated soil or surfaces into a labeled hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent and then with soap and water. All cleaning materials must be disposed of as hazardous waste.
- **Reporting:** Report the spill to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

Final Disposal Procedure

- **Regulatory Compliance:** The disposal of **ICA-105574** must be conducted in strict accordance with all applicable local, state, and federal environmental regulations.
- **Licensed Waste Disposal Service:** Arrange for the collection and disposal of the hazardous waste through a licensed and reputable chemical waste disposal company.
- **Documentation:** Maintain a detailed record of the waste disposal, including the date, quantity of waste, and the disposal company used.

Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ICA-105574**, from initial handling to final disposal.



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Caption: Logical workflow for the safe disposal of **ICA-105574**.

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References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 316146-57-3 Name: 3-Nitro-N-(4-phenoxyphenyl)benzamide [xixisys.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for ICA-105574]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674253#ica-105574-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674253#ica-105574-proper-disposal-procedures)

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